

Application Notes: Comprehensive Characterization of 4-(2,4-difluorophenyl)benzoic acid

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Compound of Interest

Compound Name: 4-(2,4-difluorophenyl)benzoic Acid

CAS No.: 331760-41-9

Cat. No.: B1598121

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**Abstract

This document provides a comprehensive guide with detailed protocols for the analytical characterization of **4-(2,4-difluorophenyl)benzoic acid**. As a key intermediate in pharmaceutical and materials science research, rigorous confirmation of its identity, purity, and structure is paramount. This guide outlines orthogonal analytical techniques, including High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. The methodologies are designed for researchers, scientists, and drug development professionals, emphasizing the rationale behind experimental choices to ensure robust and reliable results.

Introduction

4-(2,4-difluorophenyl)benzoic acid is a bifluorinated biphenyl carboxylic acid of significant interest in medicinal chemistry and material science.^[1] Fluorine substitution is a widely employed strategy in drug discovery to enhance metabolic stability, binding affinity, and

bioavailability. The unique electronic properties imparted by the difluorophenyl moiety make this compound a valuable building block for novel therapeutics and advanced organic materials.^[1]

Given its potential applications, a definitive analytical characterization is critical to establish its chemical identity, quantify its purity, and elucidate its structure. This application note presents a multi-faceted approach, employing a suite of complementary analytical techniques to provide a complete characterization profile. The protocols herein are grounded in established principles and are designed to be self-validating through the use of orthogonal methods.

Physicochemical Properties

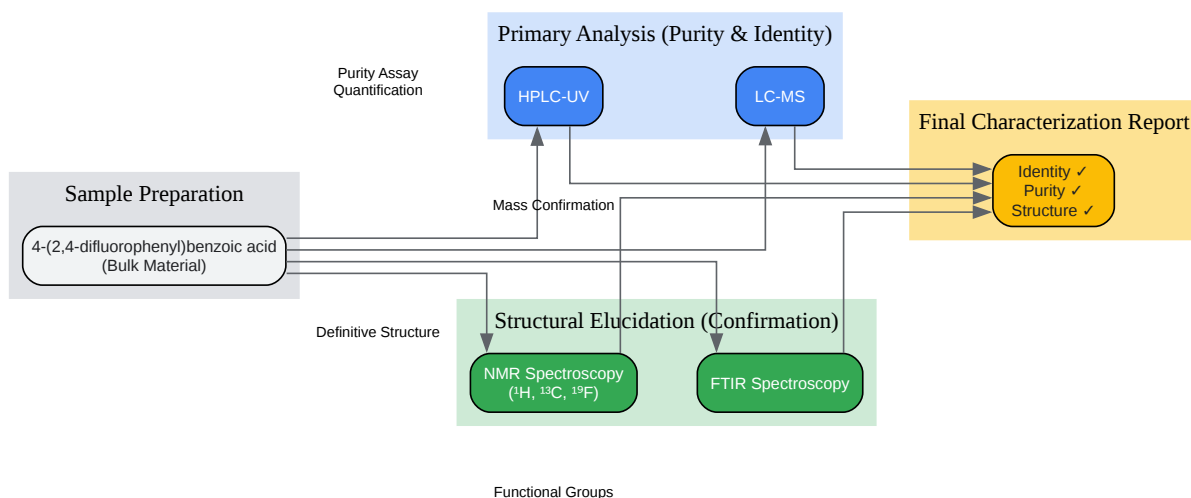
A foundational understanding of the compound's properties is essential for analytical method development.

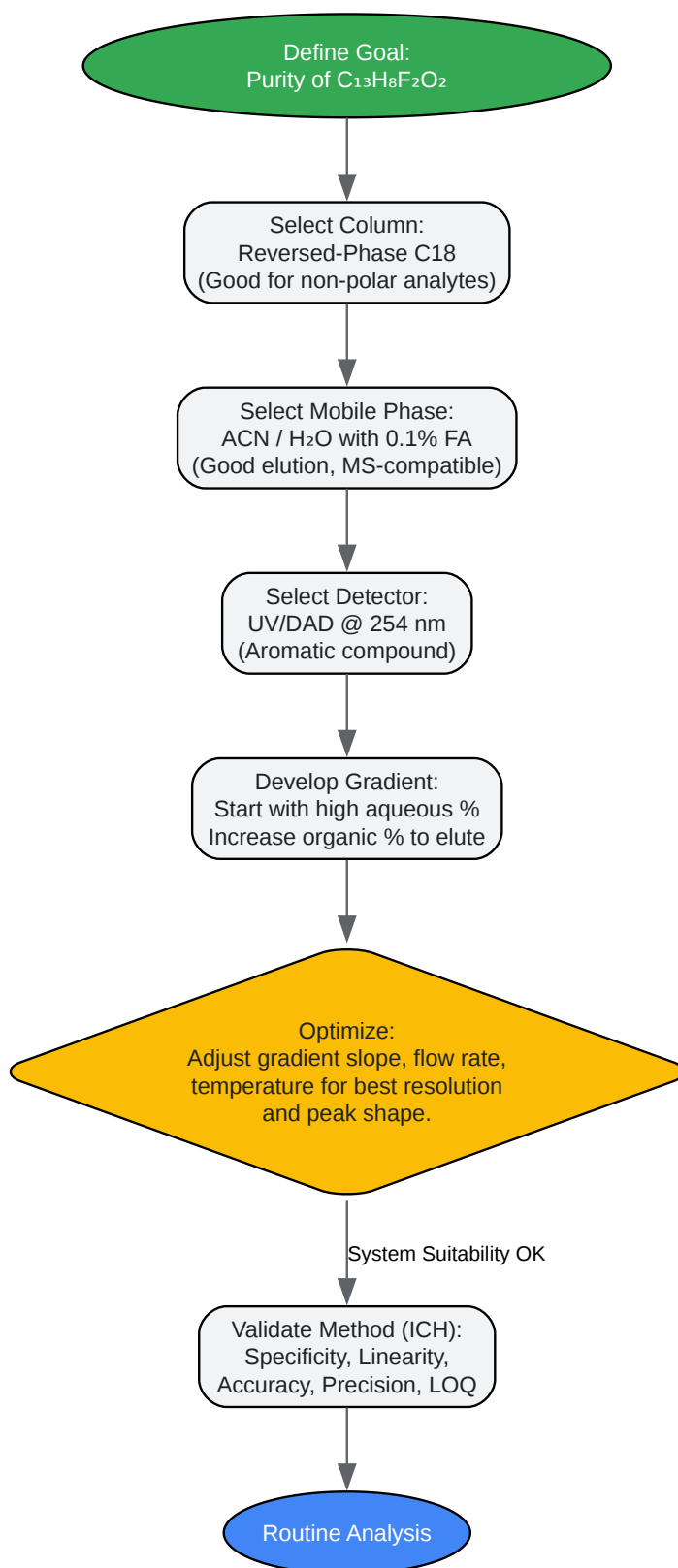
Property	Value	Source
Chemical Formula	C ₁₃ H ₈ F ₂ O ₂	^[1]
Molecular Weight	234.2 g/mol	^[1]
CAS Number	331760-41-9	^[1]
Appearance	White crystalline solid	^[1]
Melting Point	Not explicitly found; related fluorinated benzoic acids have melting points >180°C. Thermal decomposition begins >200°C. ^{[1][2]}	N/A
Solubility	Low aqueous solubility; soluble in organic solvents like methanol, acetonitrile, and DMSO.	Inferred from structure and data on similar compounds. ^[3]

Overall Analytical Workflow

The comprehensive characterization of **4-(2,4-difluorophenyl)benzoic acid** relies on the integration of chromatographic and spectroscopic techniques. Each method provides unique

and complementary information regarding the compound's identity, purity, and molecular structure.





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Sources

- 1. Buy 4-(2,4-difluorophenyl)benzoic Acid | 331760-41-9 [smolecule.com]
- 2. 4-Fluorobenzoic acid | CAS#:456-22-4 | Chemsrcc [chemsrc.com]
- 3. sihaulichemicals.co.in [sihaulichemicals.co.in]
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